

# Technical Guide: Aqueous Solubility of H-Lys-OMe·2HCl

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## Compound of Interest

Compound Name: *H-Lys-OMe·2HCl*

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This in-depth technical guide provides comprehensive information on the aqueous solubility of L-Lysine methyl ester dihydrochloride (H-Lys-OMe·2HCl), a critical parameter for its application in research, particularly in peptide synthesis and drug development. This document outlines quantitative solubility data, detailed experimental protocols for solubility determination, and a visualization of its primary application workflow.

## Core Topic: Solubility of H-Lys-OMe·2HCl in Water

L-Lysine methyl ester dihydrochloride is an amino acid derivative widely used as a building block in peptide synthesis.<sup>[1][2]</sup> Its dihydrochloride salt form enhances its stability and aqueous solubility.<sup>[1]</sup> While widely cited as "soluble" or "highly soluble" in water, precise quantitative data is essential for reproducible experimental design.<sup>[1][3]</sup>

## Quantitative Solubility Data

The aqueous solubility of H-Lys-OMe·2HCl has been calculated, providing a valuable benchmark for researchers. The data is summarized in the table below.

Parameter	Value	Unit	Method	Source
Water Solubility	7.36	mg/mL	Calculated (ESOL)	[4]
Water Solubility	0.0316	mol/L	Calculated (ESOL)	[4]
Qualitative Solubility	Soluble / Highly Soluble	-	Experimental	[1][3]

ESOL (Estimated Solubility) is a topological method for predicting solubility.

## Experimental Protocol: Determination of Aqueous Solubility

A definitive experimental protocol for determining the aqueous solubility of H-Lys-OMe·2HCl is crucial for verifying calculated values and for quality control. The following is a detailed methodology based on the gravimetric method, a standard procedure for determining the solubility of amino acids and their salts.[5][6][7]

### Principle

The gravimetric method involves preparing a saturated solution of the solute (H-Lys-OMe·2HCl) in a solvent (water) at a specific temperature. A known volume of the saturated solution is then carefully evaporated to dryness, and the mass of the remaining solute is determined. From this, the solubility can be calculated.[7]

### Materials and Equipment

- H-Lys-OMe·2HCl (high purity)
- Deionized or distilled water
- Analytical balance (readable to at least 0.1 mg)
- Temperature-controlled water bath or incubator

- Volumetric flasks (various sizes)
- Pipettes (calibrated)
- Evaporating dish or weighing boats (pre-weighed)
- Drying oven
- Magnetic stirrer and stir bars
- Filtration apparatus (e.g., syringe filters with a pore size of 0.22  $\mu\text{m}$ )
- Spatula
- Beakers

## Procedure

- Preparation of the Saturated Solution:
  1. Add an excess amount of H-Lys-OMe $\cdot$ 2HCl to a known volume of deionized water in a beaker or flask. The excess solid should be clearly visible.
  2. Place the beaker in a temperature-controlled water bath set to the desired temperature (e.g., 25  $^{\circ}\text{C}$ ).
  3. Stir the mixture vigorously using a magnetic stirrer for a sufficient period to ensure equilibrium is reached (e.g., 24 hours). Periodically check to ensure undissolved solid remains.
- Sample Collection:
  1. Once equilibrium is reached, turn off the stirrer and allow the excess solid to settle.
  2. Carefully draw a precise volume (e.g., 10 mL) of the supernatant using a calibrated pipette, ensuring no solid particles are transferred.
  3. For enhanced accuracy, filter the collected supernatant through a 0.22  $\mu\text{m}$  syringe filter to remove any remaining microcrystals.

- Gravimetric Analysis:

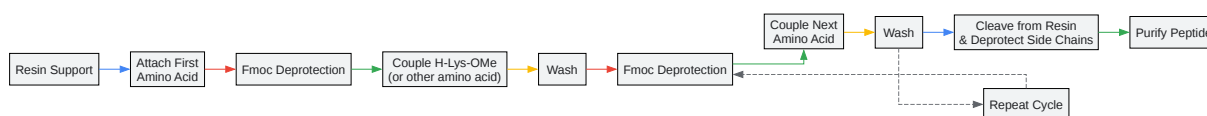
1. Transfer the filtered, saturated solution to a pre-weighed evaporating dish.
2. Place the evaporating dish in a drying oven set to a temperature that will evaporate the water without degrading the H-Lys-OMe·2HCl (e.g., 60-80 °C).
3. Continue drying until a constant weight is achieved, indicating all the water has evaporated. This can be confirmed by sequential weighings.
4. Record the final weight of the evaporating dish with the dried solute.

- Calculation of Solubility:

1. Calculate the mass of the dissolved H-Lys-OMe·2HCl by subtracting the initial weight of the empty evaporating dish from the final weight.
2. The solubility can then be expressed in the desired units (e.g., g/L, mg/mL).

## Application in Solid-Phase Peptide Synthesis (SPPS)

H-Lys-OMe·2HCl is a fundamental reagent in solid-phase peptide synthesis (SPPS), where it serves as a lysine building block. The general workflow of SPPS involves the sequential addition of amino acids to a growing peptide chain that is covalently attached to an insoluble resin support.



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## Solid-Phase Peptide Synthesis (SPPS) Workflow.

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## References

- 1. H-Lys-OMe.2HCl - SRIRAMCHEM [sriramchem.com]
- 2. chemimpex.com [chemimpex.com]
- 3. L-Lysine methyl ester dihydrochloride, 98% 5 g | Buy Online | Thermo Scientific Acros | Fisher Scientific [fishersci.co.uk]
- 4. H-Lys-OMe.2HCl | H-Lys-OMe.2HCl | C-protective Amino Acid | Ambeed.com [ambeed.com]
- 5. Experimental Measurement and Correlation of two  $\alpha$ -Amino Acids Solubility in Aqueous Salts Solutions from 298.15 to 323.15 K -Korean Chemical Engineering Research | Korea Science [koreascience.kr]
- 6. researchgate.net [researchgate.net]
- 7. uomus.edu.iq [uomus.edu.iq]
- To cite this document: BenchChem. [Technical Guide: Aqueous Solubility of H-Lys-OMe.2HCl]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b554999#h-lys-ome-2hcl-solubility-in-water]

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